

# An In-depth Technical Guide to 4-(Perfluorooctyl)-2-methyl-2-butanol

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	4-(Perfluorooctyl)-2-methyl-2-butanol
CAS No.:	141183-94-0
Cat. No.:	B126975

[Get Quote](#)

## Abstract

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the chemical compound **4-(Perfluorooctyl)-2-methyl-2-butanol**. This document consolidates all available information regarding its chemical identity, structure, and fundamental properties. Due to the limited availability of published experimental data, this guide also outlines general synthetic strategies and potential applications based on the characteristics of analogous fluorinated tertiary alcohols.

## Chemical Identity and Structure

**4-(Perfluorooctyl)-2-methyl-2-butanol**, a fluorinated tertiary alcohol, is a specialized chemical compound with significant potential in various scientific and industrial applications. The presence of a perfluorooctyl chain imparts unique properties, including high thermal stability and hydrophobicity.

Table 1: Compound Identification

Identifier	Value	Source(s)
Chemical Name	4-(Perfluorooctyl)-2-methyl-2-butanol	N/A
Synonym	5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,12-Heptadecafluoro-2-methyldodecan-2-ol	[1]
CAS Number	141183-94-0, 159142-65-1	[1][2]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> F <sub>17</sub> O	[3][4]
Molecular Weight	506.2 g/mol	[3][4]
Canonical SMILES	CC(C)(CCC(C(C(C(C(F)(F)F)(F)F)(F)F)(F)F)(F)F)O	[4]

## Molecular Structure

The molecular structure of **4-(Perfluorooctyl)-2-methyl-2-butanol** consists of a tertiary butanol core with a perfluorooctyl group attached at the 4-position. This structure combines a hydrophilic alcohol functional group with a highly fluorinated, lipophobic, and hydrophobic alkyl chain.

Caption: 2D structure of **4-(Perfluorooctyl)-2-methyl-2-butanol**.

## Synthesis and Manufacturing

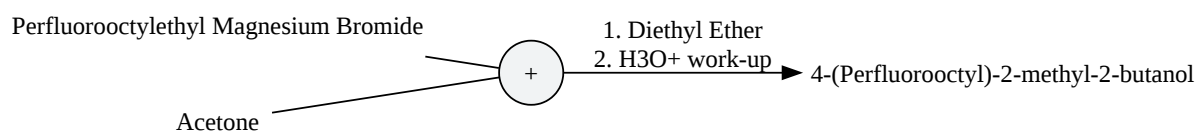
While specific, detailed experimental protocols for the synthesis of **4-(Perfluorooctyl)-2-methyl-2-butanol** are not readily available in published literature, a plausible and widely utilized method for the synthesis of tertiary alcohols, including fluorinated analogs, is the Grignard reaction.[5][6][7][8][9][10][11]

## Proposed Synthetic Pathway: Grignard Reaction

The synthesis of fluorinated tertiary alcohols can often be achieved through the nucleophilic addition of a Grignard reagent to a ketone or an ester.[12][13][14][15] For the synthesis of **4-**

**(Perfluorooctyl)-2-methyl-2-butanol**, a potential approach involves the reaction of a perfluorooctyl-containing Grignard reagent with a suitable ketone.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Proposed Grignard synthesis of the target compound.

Experimental Workflow (Hypothetical):

- **Grignard Reagent Formation:** The perfluorooctylethyl magnesium bromide Grignard reagent would first be prepared by reacting 1-bromo-2-(perfluorooctyl)ethane with magnesium turnings in anhydrous diethyl ether under an inert atmosphere (e.g., argon or nitrogen).
- **Nucleophilic Addition:** The freshly prepared Grignard reagent would then be added dropwise to a solution of acetone in anhydrous diethyl ether at a low temperature (e.g., 0 °C) to control the exothermic reaction.
- **Quenching and Work-up:** After the addition is complete, the reaction mixture would be stirred for a specified period to ensure complete reaction. The reaction is then quenched by the slow addition of an aqueous acid solution (e.g., saturated ammonium chloride or dilute hydrochloric acid) to protonate the resulting alkoxide and dissolve the magnesium salts.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is typically extracted with diethyl ether to recover any dissolved product. The combined organic extracts are then washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude product.

- Final Purification: The crude **4-(Perfluorooctyl)-2-methyl-2-butanol** can be further purified by techniques such as vacuum distillation or column chromatography.

## Physicochemical Properties

Detailed experimental data for the physicochemical properties of **4-(Perfluorooctyl)-2-methyl-2-butanol** are not widely reported. However, based on the properties of similar perfluoroalkyl alcohols, certain characteristics can be inferred. The high degree of fluorination is expected to result in a high density and a low surface tension.

Table 2: Physicochemical Properties (Predicted and Inferred)

Property	Value	Notes
Melting Point	50-51 °C	From an unverified source.
Boiling Point	Not available	Expected to be relatively high due to the molecular weight.
Density	Not available	Expected to be significantly higher than water.
Solubility	Not available	Likely insoluble in water and soluble in fluorinated solvents.

## Potential Applications

While specific applications for **4-(Perfluorooctyl)-2-methyl-2-butanol** are not documented, the unique properties of fluorinated alcohols suggest several areas of potential utility.

## Drug Development and Medicinal Chemistry

The incorporation of fluorine into drug molecules is a common strategy to enhance their metabolic stability, bioavailability, and binding affinity.<sup>[16]</sup> Fluorinated alcohols can serve as valuable building blocks in the synthesis of complex fluorinated pharmaceutical compounds.

## Materials Science

The perfluoroalkyl chain in this molecule suggests its potential use as a surfactant or a component in the formulation of hydrophobic and oleophobic coatings. Such coatings are valuable for creating water- and oil-repellent surfaces.

## Analytical Chemistry

Fluorinated compounds can be used as internal standards in mass spectrometry due to their distinct mass-to-charge ratios.[16]

## Safety and Handling

Specific toxicological data for **4-(Perfluorooctyl)-2-methyl-2-butanol** is limited. As with any chemical, it should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

## Conclusion

**4-(Perfluorooctyl)-2-methyl-2-butanol** is a specialized fluorinated tertiary alcohol with a unique combination of a hydrophilic head and a hydrophobic/lipophobic fluorinated tail. While detailed experimental data on its synthesis, properties, and applications are scarce in the public domain, its structure suggests significant potential in fields ranging from medicinal chemistry to materials science. Further research is warranted to fully characterize this compound and explore its utility.

## References

- Exploring the Utility of Fluorinated Alcohols in Modern Chemistry. (URL: [\[Link\]](#))
- Strategies for the synthesis of fluorinated alcohols: insights from hexafluoroisopropanol derivatives | Poster Board #1245 - American Chemical Society. (URL: [\[Link\]](#))
- 2-Dodecanol, 5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,12-heptadecafluoro-2-methyl - EPA. (URL: [\[Link\]](#))
- Asymmetric addition of Grignard reagents to ketones: culmination of the ligand-mediated methodology allows modular construction of chiral tertiary alcohols. (URL: [\[Link\]](#))

- Asymmetric addition of Grignard reagents to ketones. - ResearchGate. (URL: [\[Link\]](#))
- Synthesis of alcohols using Grignard reagents I (video) - Khan Academy. (URL: [\[Link\]](#))
- Addition of Grignard reagents to nitriles to give ketones (after hydrolysis). (URL: [\[Link\]](#))
- 1. The Grignard Reaction. (URL: [\[Link\]](#))
- Ch20: RLi or RMgX with Nitriles to Ketones - University of Calgary. (URL: [\[Link\]](#))
- Synthesis and biochemical analysis of 2,2,3,3,4,4,5,5,6,6,7,7-dodecafluoro-N-hydroxy-octanediamides as inhibitors of human histone deacetylases - PubMed. (URL: [\[Link\]](#))
- 4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,11-Heptadecafluoroundec-2-en-1-ol - PubChem. (URL: [\[Link\]](#))
- Synthesis of Alcohols Using the Grignard Reaction - Organic Chemistry Tutor. (URL: [\[Link\]](#))
- 10.05 Additions of Organolithiums and Grignard Reagents to Ketohydes - YouTube. (URL: [\[Link\]](#))
- US8993640B2 - 2,2-difluoropropionamide derivatives of bardoxolone methyl, polymorphic forms and methods of use thereof - Google P
- Perfluoroalkyl Grignard Reagents: NMR Study of 1-Heptafluoropropylmagnesium Chloride in Solution | Request PDF - ResearchGate. (URL: [\[Link\]](#))
- 4(perfluorooctyl)-2-butanol (C<sub>12</sub>H<sub>9</sub>F<sub>17</sub>O) - PubChemLite. (URL: [\[Link\]](#))
- 5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,12-Heptadecafluoro-2-Methyl-2-Dodecanol - Amerigo Scientific. (URL: [\[Link\]](#))
- 3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,10-heptadecafluoro-1-decanol - MOLBASE. (URL: [\[Link\]](#))
- 4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,11-Heptadecafluoroundecanoic acid | C<sub>11</sub>H<sub>5</sub>F<sub>17</sub>O<sub>2</sub> | CID 2782413 - PubChem. (URL: [\[Link\]](#))

- Grignard Reagents For Addition To Aldehydes and Ketones - Master Organic Chemistry. (URL: [\[Link\]](#))
- Grignard Reagents Convert Esters into Tertiary Alcohols - Chemistry LibreTexts. (URL: [\[Link\]](#))
- UCF CHM2210 - Chapter 12.7 - Skill5.1 Grignard Reaction (RMgX) Mechanism - YouTube. (URL: [\[Link\]](#))
- 4 Physical and Chemical Properties – PFAS — Per- and Polyfluoroalkyl Substances. (URL: [\[Link\]](#))
- Synthesis and Characterisation of Fluorescent Novel Pt(II) Cyclometallated Complexes with Anticancer Activity - MDPI. (URL: [\[Link\]](#))
- Synthesis and crystal structure of [2,7,12-trimethyl-3,7,11,17-tetraazabicyclo[11.3.1]heptadeca-1(17),13,15-triene-κ4 N]copper(II) bis(perchlorate) - PMC - NIH. (URL: [\[Link\]](#))
- 5-Methylheptadecan-7-ol - Optional[Vapor Phase IR] - Spectrum - SpectraBase. (URL: [\[Link\]](#))
- Extractive fermentation with non-ionic surfactants to enhance butanol production | Request PDF - ResearchGate. (URL: [\[Link\]](#))
- Fluorinated Metal–Organic Framework–Polymer Mixed Matrix Membrane with Tunable Hydrophobic Channel for Efficient Pervaporation of Butanol/Water - ResearchGate. (URL: [\[Link\]](#))
- Synthesis and characterization of heptacoordinated molybdenum(ii) complexes supported with 2,6-bis(pyrazol-3-yl)pyridine (bpp) ligands - Dalton Transactions (RSC Publishing). (URL: [\[Link\]](#))

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
- [2. 4-\(PERFLUOROOCXYL\)-2-METHYL-2-BUTANOL | 159142-65-1 \[chemicalbook.com\]](#)
- [3. 141183-94-0 CAS MSDS \(4-\(PERFLUOROOCXYL\)-2-METHYL-2-BUTANOL\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [4. labshake.com \[labshake.com\]](#)
- [5. Khan Academy \[khanacademy.org\]](#)
- [6. leah4sci.com \[leah4sci.com\]](#)
- [7. community.wvu.edu \[community.wvu.edu\]](#)
- [8. organicchemistrytutor.com \[organicchemistrytutor.com\]](#)
- [9. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [10. chem.libretexts.org \[chem.libretexts.org\]](#)
- [11. m.youtube.com \[m.youtube.com\]](#)
- [12. Strategies for the synthesis of fluorinated alcohols: insights from hexafluoroisopropanol derivatives | Poster Board #1245 - American Chemical Society \[acs.digitellinc.com\]](#)
- [13. Asymmetric addition of Grignard reagents to ketones: culmination of the ligand-mediated methodology allows modular construction of chiral tertiary alcohols - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. youtube.com \[youtube.com\]](#)
- [16. Recent developments in the use of fluorinated esters as activated intermediates in organic synthesis - Chemical Communications \(RSC Publishing\) DOI:10.1039/D5CC04851F \[pubs.rsc.org\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to 4-\(Perfluorooctyl\)-2-methyl-2-butanol\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b126975/docs#an-in-depth-technical-guide-to-4-perfluorooctyl-2-methyl-2-butanol\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)